

pyren-1-yl acetate molecular weight and formula

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Compound of Interest

Compound Name: *Pyren-1-yl Acetate*

Cat. No.: *B104027*

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An In-Depth Technical Guide on **Pyren-1-yl Acetate**

This guide provides an overview of the fundamental physicochemical properties of **pyren-1-yl acetate**, a fluorescent compound of interest to researchers and professionals in drug development and chemical sciences.

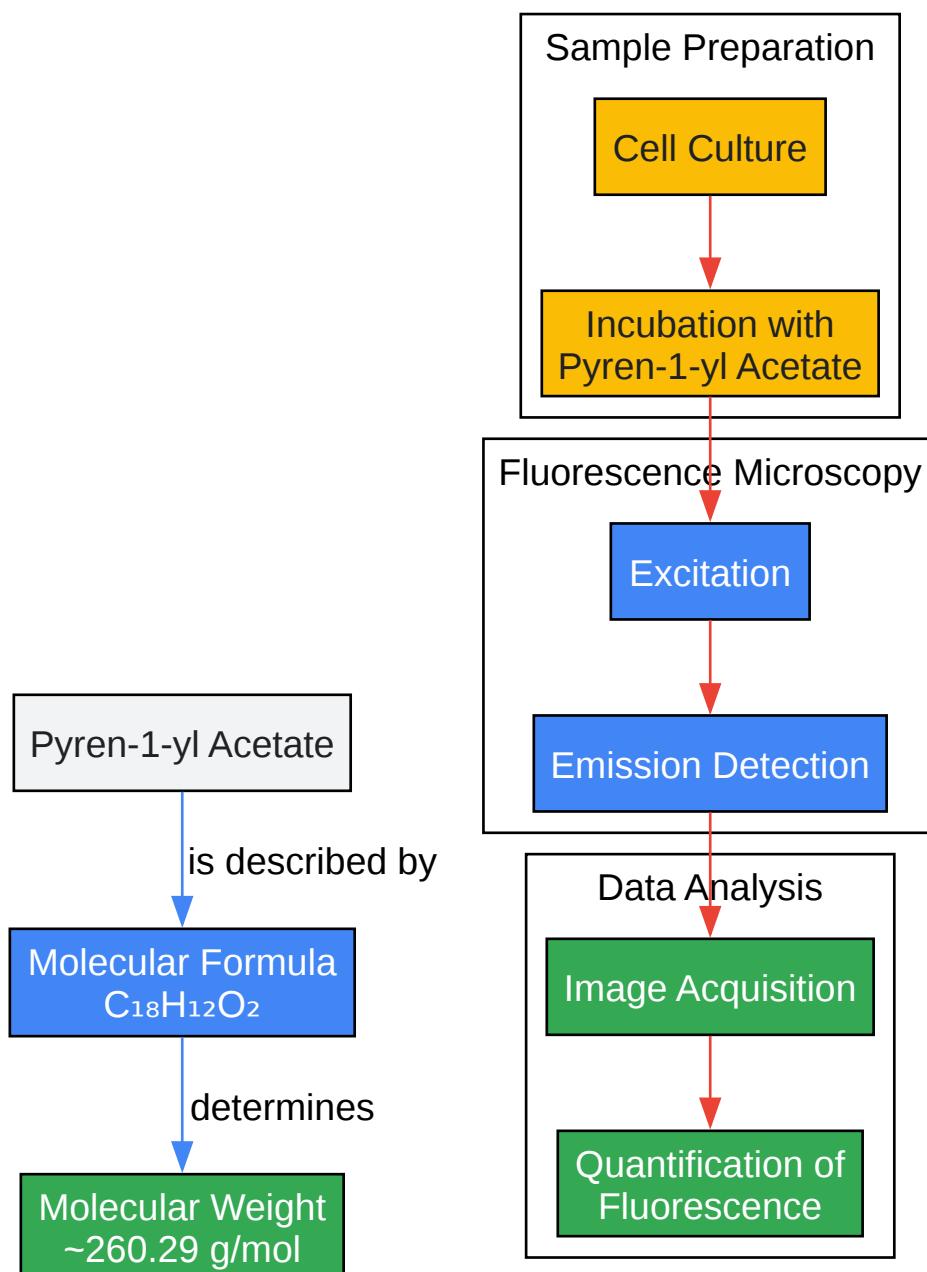
Core Molecular Data

The essential molecular information for **pyren-1-yl acetate** is summarized below. This data is foundational for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	C ₁₈ H ₁₂ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	260.3 g/mol	[1]
	260.29 g/mol	[3] [5]
260.2867 g/mol	[2]	
CAS Number	78751-40-3	[1] [2]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical identity of **pyren-1-yl acetate** and its fundamental molecular properties.

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References

- 1. Pyren-1-yl Acetate | C18H12O2 | CID 187146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemnet.com [chemnet.com]
- 3. 78751-40-3|Pyren-1-yl acetate| Ambeed [ambeed.com]
- 4. echemi.com [echemi.com]
- 5. 1-Pyrenol Acetate | CAS 78751-40-3 | LGC Standards [lgcstandards.com]
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